

4-(Trimethoxysilyl)butanal: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: 4-(Trimethoxysilyl)butanal

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **4-(Trimethoxysilyl)butanal**, a bifunctional organosilane of interest in various scientific and industrial applications, including its potential use in drug development and material science. Due to the limited availability of specific quantitative data in publicly accessible literature, this document focuses on the compound's expected physicochemical properties based on its structure and provides detailed experimental protocols for determining its solubility and stability.

Physicochemical Properties

4-(Trimethoxysilyl)butanal possesses both a reactive trimethoxysilyl group and a terminal aldehyde functional group, making it a versatile chemical intermediate.

Property	Value	Reference
Chemical Name	4-(Trimethoxysilyl)butanal	[1][2]
CAS Number	501004-24-6	[1][2]
Molecular Formula	C7H16O4Si	[1][2]
Molecular Weight	192.29 g/mol	[2][3]

Solubility Profile

The solubility of **4-(Trimethoxysilyl)butanal** is dictated by its dual chemical nature. The trimethoxysilyl group is nonpolar, suggesting solubility in organic solvents. However, this group is also susceptible to hydrolysis in the presence of water, which can affect its solubility in aqueous media over time. The butanal functional group adds a degree of polarity to the molecule.

Expected Solubility:

- **Aqueous Media:** **4-(Trimethoxysilyl)butanal** is expected to have low intrinsic solubility in water.^{[4][5]} However, the trimethoxysilyl group will undergo hydrolysis to form more soluble silanol derivatives.^{[4][6]} This hydrolysis is catalyzed by both acids and bases.^{[7][8]}
- **Organic Solvents:** It is anticipated to be soluble in a range of common organic solvents, such as alcohols (e.g., ethanol, methanol), ethers (e.g., diethyl ether, THF), and chlorinated hydrocarbons. Organofunctional silanes are generally soluble in common organic solvents.^[9]

Experimental Protocol for Solubility Determination (Shake-Flask Method)

This protocol outlines a standard procedure for determining the equilibrium solubility of **4-(Trimethoxysilyl)butanal** in various solvents.

Materials and Reagents:

- **4-(Trimethoxysilyl)butanal**
- Selected solvents (e.g., deionized water, ethanol, methanol, acetone, toluene, hexane)
- Analytical balance
- Glass vials with screw caps
- Orbital shaker or magnetic stirrer
- Constant temperature bath or incubator

- Centrifuge
- Syringes and filters (e.g., 0.22 μm PTFE)
- Gas chromatograph with mass spectrometer (GC-MS) or High-Performance Liquid Chromatograph (HPLC) with a suitable detector.

Procedure:

- Add an excess amount of **4-(Trimethoxysilyl)butanal** to a glass vial containing a known volume of the selected solvent.
- Tightly seal the vials to prevent solvent evaporation.
- Place the vials in a constant temperature bath (e.g., 25 °C or 37 °C) on an orbital shaker.
- Agitate the samples for a predetermined time (e.g., 24-48 hours) to ensure equilibrium is reached. Preliminary studies may be needed to determine the optimal equilibration time.
- After equilibration, allow the vials to stand undisturbed at the same temperature to allow for the separation of the undissolved solute.
- Carefully withdraw a sample from the supernatant using a syringe and immediately filter it to remove any undissolved particles.
- Dilute the filtrate with an appropriate solvent to a concentration within the linear range of the analytical method.
- Analyze the concentration of **4-(Trimethoxysilyl)butanal** in the diluted filtrate using a validated analytical method such as GC-MS.
- Calculate the solubility in units such as mg/mL or mol/L.

Stability Profile

The stability of **4-(Trimethoxysilyl)butanal** is primarily influenced by the reactivity of the trimethoxysilyl group, which is prone to hydrolysis and subsequent condensation. The aldehyde group may also be susceptible to oxidation and other reactions typical of aldehydes.

Hydrolysis and Condensation

In the presence of water, the methoxy groups of the trimethoxysilyl moiety hydrolyze to form silanol groups (-Si-OH).[7] This reaction can be catalyzed by both acids and bases.[10][11][12] The resulting silanols are reactive and can condense with each other to form stable siloxane bonds (-Si-O-Si-), leading to the formation of oligomers and polymers.[10][11][12] The rate of hydrolysis of methoxy silyl esters is generally faster than that of ethoxy silyl esters.[7]

The overall reaction pathway is as follows:

Figure 1: General reaction pathway for the hydrolysis and condensation of **4-(Trimethoxysilyl)butanal**.

Experimental Protocol for Stability Assessment (Hydrolytic Stability)

This protocol is designed to evaluate the hydrolytic stability of **4-(Trimethoxysilyl)butanal** under different pH conditions.

Materials and Reagents:

- **4-(Trimethoxysilyl)butanal**
- Buffer solutions of various pH values (e.g., pH 4, 7, and 9)
- Acetonitrile or other suitable co-solvent
- Constant temperature incubator
- HPLC or GC-MS system

Procedure:

- Prepare stock solutions of **4-(Trimethoxysilyl)butanal** in a suitable organic solvent like acetonitrile.
- In separate vials, add a small aliquot of the stock solution to each buffer solution to achieve a known initial concentration. The amount of organic solvent should be kept to a minimum

(e.g., <1% v/v) to avoid influencing the reaction kinetics.

- Incubate the vials at a constant temperature (e.g., 25 °C, 37 °C, or 50 °C).
- At specified time intervals (e.g., 0, 1, 2, 4, 8, 24, 48 hours), withdraw an aliquot from each vial.
- Immediately quench the reaction if necessary (e.g., by dilution with a cold organic solvent).
- Analyze the concentration of the remaining **4-(Trimethoxysilyl)butanal** in each sample using a validated analytical method (e.g., HPLC or GC-MS).
- Plot the concentration of **4-(Trimethoxysilyl)butanal** versus time for each pH and temperature condition.
- Determine the degradation kinetics (e.g., half-life) from the concentration-time profiles.

Conclusion

4-(Trimethoxysilyl)butanal is a versatile organofunctional silane with potential applications in various fields. While specific quantitative data on its solubility and stability are not readily available, its chemical structure suggests it is soluble in many organic solvents and undergoes hydrolysis and condensation in the presence of water. The provided experimental protocols offer a framework for researchers to determine these critical parameters for their specific applications, ensuring the effective and reliable use of this compound. The stability of **4-(Trimethoxysilyl)butanal** is a key consideration, particularly in aqueous or humid environments, due to the reactivity of the trimethoxysilyl group.

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